

Technical Guide: Ac-D-Arg-OH – Physicochemical Properties & Biomolecular Interactions

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Compound of Interest

Compound Name: *Ac-D-Arg-OH*

CAS No.: 2389-86-8

Cat. No.: B556446

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Executive Summary

-Acetyl-D-Arginine (**Ac-D-Arg-OH**) represents a specialized amino acid derivative that bridges the gap between native biological recognition and synthetic metabolic stability.^[1] Unlike its L-isomer, **Ac-D-Arg-OH** resists canonical proteolytic degradation; unlike free D-Arginine, its N-acetylation grants it immunity to D-amino acid oxidases (DAAO). This guide details the molecular mechanisms governing its interactions with nucleic acids, lipid bilayers, and enzymes, providing actionable protocols for validating its utility in peptidomimetic therapeutics.^[2]

Molecular Architecture & Physicochemical Identity^[3]

The utility of **Ac-D-Arg-OH** stems from its unique combination of a highly basic guanidinium side chain and an inverted stereocenter protected by acetylation.

Structural Specifications

Property	Value	Critical Note
Formula		--
MW	216.24 g/mol	Monoisotopic mass for MS validation.
Stereochemistry	D (R-configuration at -carbon)	Induces "kink" in -helical structures if placed mid-sequence.
Side Chain pKa	~12.48	Remains protonated (positively charged) at all physiological pH levels. [2]
Solubility	Water (>100 mg/mL), DMSO	High solubility due to ionic side chain; critical for stock solution prep. [2]

The Guanidinium Advantage

The core functional unit is the guanidinium group. It is planar and Y-shaped, allowing it to form bidentate hydrogen bonds with oxoanions (phosphates, sulfates, carboxylates).[\[2\]](#) This interaction is strictly directional and stronger than simple ammonium-based electrostatic attractions (like Lysine), making **Ac-D-Arg-OH** a superior probe for phosphate binding in DNA/RNA targeting.

Enzymatic Stability & Metabolic Resistance

The primary value proposition of **Ac-D-Arg-OH** in drug design is its "double-lock" resistance mechanism.

The Double-Lock Mechanism

- Protease Resistance (The Stereochemical Lock): Serine proteases like Trypsin contain a chiral specificity pocket (S1) designed to accommodate L-Arginine.[\[2\]](#) The D-configuration of **Ac-D-Arg-OH** creates steric clashes within the active site, preventing the catalytic triad (His-Asp-Ser) from accessing the scissile bond.

- Oxidase Resistance (The N-Acetyl Lock): D-Amino Acid Oxidase (DAAO) is the primary metabolic clearance pathway for free D-amino acids in the kidney and brain. DAAO requires a free -amino group to initiate oxidative deamination.^[2] The N-acetyl group of **Ac-D-Arg-OH** effectively blocks this reaction, rendering the molecule metabolically inert compared to free H-D-Arg-OH.

Protocol: Comparative Proteolytic Stability Assay

Objective: Quantify the half-life (

) extension of **Ac-D-Arg-OH** containing peptides vs. L-analogs.

Materials:

- Enzyme: Trypsin (Bovine Pancreatic), sequencing grade.^[2]
- Substrate: **Ac-D-Arg-OH** (Test) and Ac-L-Arg-OH (Control).
- Buffer: 50 mM Tris-HCl, 1 mM , pH 7.8.
- Detection: RP-HPLC (C18 column) at 214 nm.^[2]

Workflow:

- Preparation: Dissolve substrates to 1 mM in Buffer. Prepare Trypsin stock at 10 g/mL.^[2]
- Incubation: Mix Substrate and Enzyme at a 100:1 (w/w) ratio. Incubate at 37°C.
- Sampling: Aliquot 50 L at min.

- Quenching: Immediately add 5

L of 10% TFA to stop the reaction.

- Analysis: Inject onto HPLC. Monitor the disappearance of the parent peak.

Data Analysis: Plot

vs. time. The slope

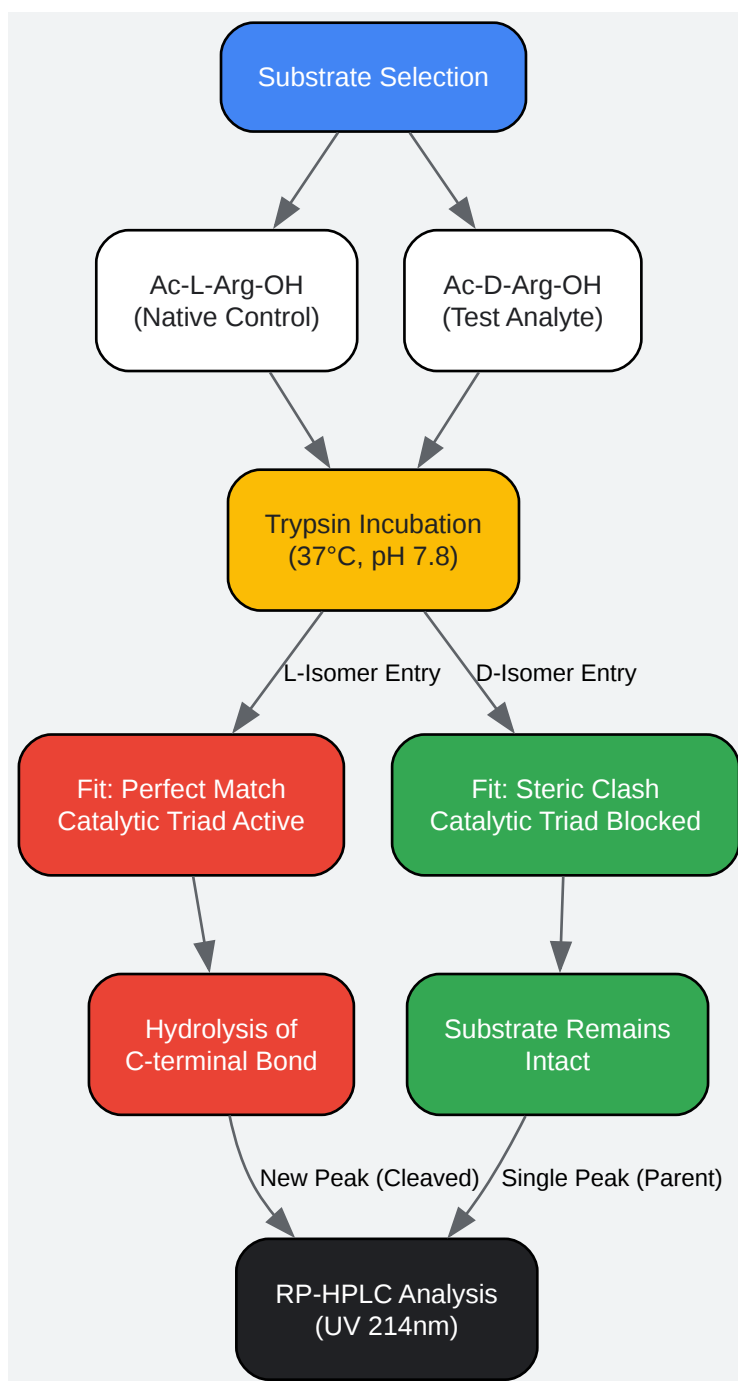
yields

.[\[2\]](#)

- Expected Result: Ac-L-Arg-OH degrades rapidly (

min).[\[2\]](#) **Ac-D-Arg-OH** shows <5% degradation after 24 hours.

Visualization: Stability Logic Flow



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Figure 1: Mechanistic workflow demonstrating the stereochemical basis for **Ac-D-Arg-OH** proteolytic resistance.

Biomolecular Interactions: Nucleic Acids & Membranes[1]

Ac-D-Arg-OH is frequently used to probe electrostatic interactions without the confounding variable of degradation.

Interaction Mechanism

The guanidinium group acts as a "molecular claw."

- **DNA/RNA Binding:** It forms a specific salt bridge geometry with phosphate backbones.^[2] The D-isomer is often used in "retro-inverso" peptides to mimic the side-chain topology of L-peptides while maintaining the backbone stability.
- **Membrane Translocation:** Like L-Arg, **Ac-D-Arg-OH** can associate with negatively charged phospholipid headgroups. However, D-Arg rich peptides (e.g., D-Tat) often show higher internalization rates because they are not trapped or degraded by surface proteases before entry.^[2]

Protocol: Isothermal Titration Calorimetry (ITC)

Objective: Determine the Binding Affinity (

) and Enthalpy (

) of **Ac-D-Arg-OH** binding to a model RNA aptamer.

Parameters:

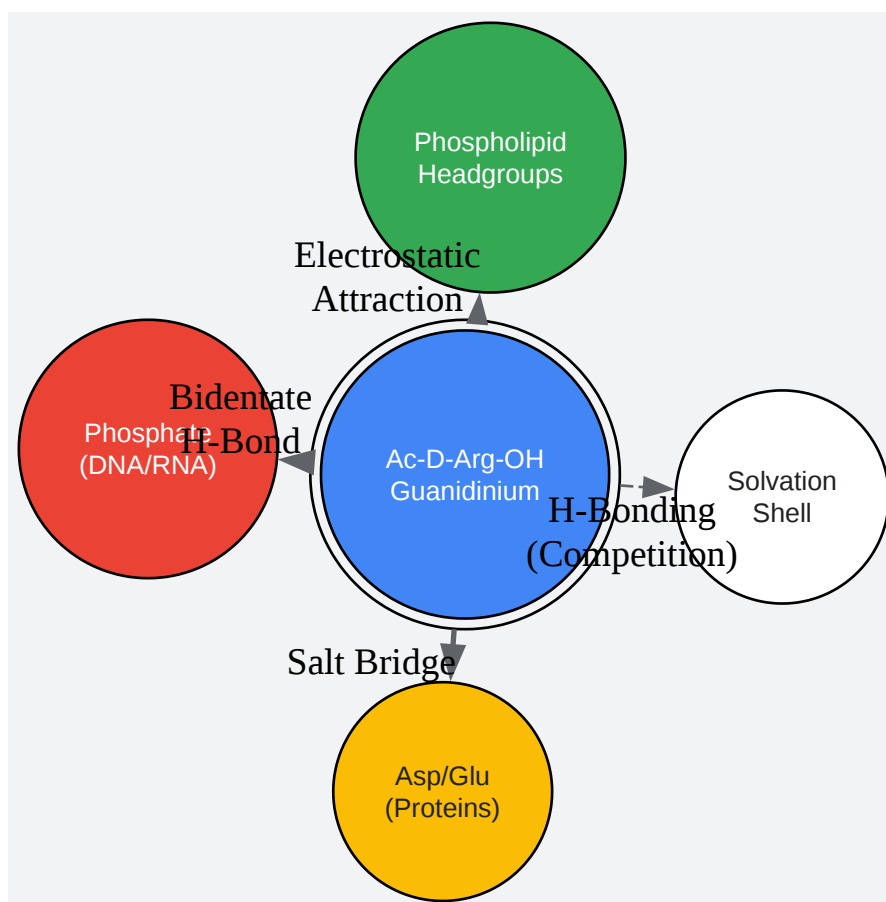
- **Cell Reagent:** RNA Aptamer (e.g., TAR RNA) at 10 M in folding buffer.^[2]
- **Syringe Reagent:** **Ac-D-Arg-OH** at 150 M (15x concentration).
- **Temperature:** 25°C.
- **Stir Speed:** 750 rpm.

Steps:

- Degas: Thoroughly degas both solutions to prevent bubble formation.[2]
- Titration: Perform 20 injections of 2 L each, spaced 180 seconds apart.
- Blank Subtraction: Perform a "buffer-into-buffer" control and subtract this heat of dilution.
- Fitting: Fit data to a "One Set of Sites" model.
 - Note: If

is low (entropy-driven binding), the guanidinium-phosphate interaction is likely dominated by water release (solvent entropy gain).[2]

Visualization: Interaction Network



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Figure 2: Interaction network showing the primary binding partners of the guanidinium moiety.

Synthetic Considerations & Quality Control

When utilizing **Ac-D-Arg-OH** in Solid Phase Peptide Synthesis (SPPS), specific challenges arise due to steric bulk.

Coupling Efficiency

Arginine is notoriously difficult to couple due to the bulky side chain protecting group (usually Pbf or Pmc).^[2]

- Recommendation: Use double coupling cycles.
- Activation: Use HATU/HOAt or DIC/Oxyma Pure.^[2] Avoid standard HBTU if the sequence is sterically crowded.
- Racemization Risk: While D-Arg is the desired product, activating the carboxyl group can sometimes lead to partial racemization back to L-Arg (or loss of chiral purity) if base concentration (DIEA) is too high. Maintain base:activator ratio at 1:1 or 2:1 max.^[2]

Quality Control (Chiral HPLC)

To ensure the D-configuration is maintained:

- Column: Chiralpak ZWIX(+) or Crownpak CR(+).^[2]
- Mobile Phase: Methanol/Acetonitrile with 50mM Formic Acid.^[2]
- Standard: Co-inject with authentic Ac-L-Arg-OH to confirm separation of enantiomers.

References

- PubChem. (2025).^[2] **Ac-D-Arg-OH** Compound Summary. National Library of Medicine.^[2] [\[Link\]](#)
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